

# An In-depth Technical Guide to the Safety and Handling of 10-Nonadecanol

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## Compound of Interest

Compound Name: 10-Nonadecanol

Cat. No.: B101355

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This guide provides a comprehensive overview of the safety and handling procedures for **10-Nonadecanol**, a long-chain fatty alcohol. Due to the limited availability of specific toxicological data for **10-Nonadecanol**, this document incorporates information from studies on analogous long-chain alcohols to provide a thorough assessment of potential hazards and recommended safety protocols.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **10-Nonadecanol** is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>40</sub> O	[1]
Molecular Weight	284.52 g/mol	[1]
CAS Number	16840-84-9	[1]
Appearance	White solid (estimated)	[2]
Boiling Point	344.0 to 345.0 °C @ 760.00 mm Hg (estimated)	[3]
Melting Point	62.0 to 64.0 °C @ 760.00 mm Hg	[2]
Flash Point	261.00 °F (127.22 °C) TCC (estimated)	[3]
Vapor Pressure	0.000004 mmHg @ 25.00 °C (estimated)	[3]
Water Solubility	0.004781 mg/L @ 25 °C (estimated)	[2]
logP (o/w)	8.481 (estimated)	[2]

## Toxicological Profile and Hazard Assessment

Specific toxicological data for **10-Nonadecanol** is not extensively documented. However, the Organisation for Economic Co-operation and Development (OECD) Screening Information Dataset (SIDS) for long-chain alcohols (C6-C22) provides valuable insights into the toxicological profile of this class of compounds.

### General Observations for Long-Chain Alcohols:

- **Toxicity Trend:** The toxicology database for long-chain alcohols demonstrates an inverse relationship between carbon chain length and toxicity. Shorter-chain alcohols tend to exhibit more pronounced effects compared to those with longer chains.[4]

- Acute Toxicity: Long-chain alcohols generally show low acute toxicity. For instance, the acute oral and dermal LD50 values for many long-chain alcohols exceed 2000 to 10,000 mg/kg.[4]
- Irritation: Skin and eye irritation potential decreases with increasing chain length.[4][5] Alcohols with chain lengths of C18 and above are generally considered non-irritant to the skin.[4]
- Sensitization: Aliphatic alcohols are not considered to have skin sensitization potential.[4]
- Repeated Dose Toxicity: Repeated exposure to aliphatic alcohols is generally associated with a low order of toxicity.[4]
- Mutagenicity and Reproductive Toxicity: There is no evidence to suggest that fatty alcohols are mutagenic or cause reproductive toxicity.[1]

Based on these general trends for long-chain alcohols, **10-Nonadecanol** (a C19 alcohol) is expected to have a low order of toxicity.

GHS Classification (Anticipated): While a harmonized GHS classification for **10-Nonadecanol** is not readily available, based on the data for similar long-chain alcohols, it is not expected to meet the criteria for classification for most hazard classes. However, as a precaution, it should be handled with care, assuming it may cause mild skin and eye irritation upon prolonged or repeated contact.

The following diagram illustrates the logical workflow for hazard identification and risk assessment.

Figure 1. Hazard Identification and Risk Assessment Workflow.

## Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize exposure and ensure a safe working environment.

Engineering Controls:

- Work in a well-ventilated area. Use of a fume hood is recommended, especially when heating the substance or creating aerosols.

#### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear nitrile or other chemically resistant gloves. A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If working with fine powders or generating dust, a NIOSH-approved respirator may be necessary.

#### General Hygiene Practices:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

The following diagram outlines the general workflow for safe laboratory handling of a chemical like **10-Nonadecanol**.

Figure 2. General Laboratory Handling Workflow.

## Emergency Procedures

#### First-Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Carbon oxides may be released upon combustion.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

#### Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Experimental Protocols for Safety Assessment

The following are summaries of standard experimental protocols that can be used to assess the safety of long-chain alcohols like **10-Nonadecanol**.

Flash Point Determination (e.g., ASTM D93 - Pensky-Martens Closed Cup Method): This method is suitable for liquids with high viscosity or a tendency to form a surface film.

- Apparatus: Pensky-Martens Closed Cup Tester.
- Procedure: a. A 75 mL sample is placed in the test cup. b. The sample is heated at a controlled rate. c. The sample is stirred at a specified rate (e.g., 90-120 rpm). d. An ignition

source is applied at specified temperature intervals. Stirring is paused during the application of the ignition source. e. The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the sample to ignite.[6]

**Skin Irritation/Corrosion Testing (Following OECD Guideline 404):** This test determines the potential for a substance to cause skin irritation or corrosion.

- **Test Animals:** Healthy young adult albino rabbits.
- **Procedure:** a. The fur on the dorsal area of the trunk of the animal is clipped. b. A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small area of skin (approx. 6 cm<sup>2</sup>) and covered with a gauze patch. c. The patch is held in place with non-irritating tape for a 4-hour exposure period. d. After exposure, the patch and any residual test substance are removed. e. The skin is observed for erythema and edema at 1, 24, 48, and 72 hours after patch removal. f. The severity of the skin reactions is scored according to a standardized scale.

**Acute Eye Irritation/Corrosion Testing (Following OECD Guideline 405):** This test evaluates the potential of a substance to cause eye irritation or corrosion.

- **Test Animals:** Healthy young adult albino rabbits.
- **Procedure:** a. A single dose of the test substance (0.1 mL of liquid or not more than 0.1 g of a solid) is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control. b. The eyes are observed at 1, 24, 48, and 72 hours after application of the test substance. c. The cornea, iris, and conjunctivae are examined for any lesions, and the severity is scored. d. The reversibility of any observed effects is also assessed.[7]

**Disclaimer:** This document is intended for informational purposes only and does not constitute a complete safety data sheet. Users should always consult the most current Safety Data Sheet (SDS) provided by the supplier before handling **10-Nonadecanol** and ensure that a thorough risk assessment is conducted for their specific application.

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Address: 3281 E Guasti Rd

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Email: [info@benchchem.com](mailto:info@benchchem.com)